Improving the stability of MOG (35-55) peptide solutions

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Compound of Interest

Compound Name: *MOG (35-55), human*

Cat. No.: *B13386383*

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MOG (35-55) Peptide Solutions: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation, storage, and use of Myelin Oligodendrocyte Glycoprotein (MOG) (35-55) peptide solutions. Find answers to frequently asked questions and troubleshoot common issues to ensure the stability and efficacy of your peptide solutions in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How should I dissolve lyophilized MOG (35-55) peptide?

A1: It is recommended to first reconstitute the lyophilized MOG (35-55) peptide in sterile deionized water (ddH_2O) to create a stock solution, typically at a concentration of 1-2 mg/mL.[1] For certain applications, such as inducing Experimental Autoimmune Encephalomyelitis (EAE), direct dissolution in saline to a concentration of 2 mg/mL is also a common practice.[2] To aid dissolution and ensure a homogenous solution, sonication can be utilized.[3] It is

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advisable to consult the product-specific datasheet for the most accurate reconstitution instructions.

Q2: What is the best way to store MOG (35-55) peptide solutions?

A2: Once dissolved, the MOG (35-55) peptide solution should be aliquoted into single-use vials to avoid repeated freeze-thaw cycles, which can degrade the peptide.[3][4] These aliquots should be stored at or below -20°C for long-term stability.[2][3][4] For short-term storage of a few hours, a prepared emulsion of MOG (35-55) and Complete Freund's Adjuvant (CFA) can be kept at 4°C.[5] One study has shown that a CFA/MOG emulsion can be stored at 4°C for up to 15 weeks without losing its ability to induce EAE.[6]

Q3: Can I dissolve MOG (35-55) directly in Phosphate-Buffered Saline (PBS)?

A3: While MOG (35-55) is often used in PBS for experimental applications, it is recommended to prepare the concentrated stock solution in sterile ddH_2O first.[1] PBS can sometimes reduce the solubility of the peptide, so it is best to dilute the water-based stock solution with PBS immediately before use to achieve the desired final concentration.[1]

Q4: What are the common applications of MOG (35-55) peptide?

A4: The primary application of MOG (35-55) peptide is the induction of Experimental Autoimmune Encephalomyelitis (EAE) in rodents, which serves as a widely used animal model for human multiple sclerosis (MS).[7][8][9][10] In this model, the peptide acts as an antigen to trigger a T-cell mediated autoimmune response against the myelin sheath in the central nervous system.[8]

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Peptide will not dissolve or solution is cloudy	The peptide may have low solubility in the chosen solvent. Aggregation may be occurring.	Use a sonicator to aid in dissolving the peptide.[3] If dissolving in PBS is problematic, prepare a stock solution in sterile deionized water first, then dilute with PBS before use.[1] If the product is not completely clear after standing at room temperature, centrifuge the vial.[4]
Variability in EAE induction	The quality of the MOG (35-55)/CFA emulsion is critical. Improper emulsification can lead to inconsistent results. The experimental environment can also influence disease incidence and symptoms.[2]	Ensure thorough mixing of the MOG (35-55) solution and CFA for at least 10 minutes to create a stable emulsion.[7] A simple test for a good water-in-oil emulsion is to place a drop in water; it should remain intact.[10] Maintain consistent experimental conditions for all animals.
Peptide degradation	Repeated freeze-thaw cycles can degrade the peptide, reducing its efficacy.	Aliquot the stock solution into single-use vials after initial dissolution to minimize freezing and thawing.[3][4]
Unexpected aggregation	Certain modifications, like citrullination, and environmental factors such as pH can induce amyloid-like aggregation of MOG (35-55).[11][12][13]	Be mindful of the specific MOG (35-55) variant being used. For citrullinated peptides, aggregation can be pH-dependent, with some forms aggregating more at acidic pH (e.g., 4.0-5.0).[11]

Quantitative Data Summary

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Parameter	Value	Solvent	Reference
Solubility	0.50 mg/mL	Water	
Recommended Stock Concentration	1-2 mg/mL	Sterile ddH_2O	[1]
Stock Concentration for EAE	2 mg/mL	Saline	[2]

Experimental Protocols

Protocol for Preparation of MOG (35-55) Solution for EAE Induction

- Reconstitution of Lyophilized Peptide:
  - Aseptically add sterile, pyrogen-free saline to the vial of lyophilized MOG (35-55) to achieve a final concentration of 2 mg/mL.[2]
  - Alternatively, dissolve the peptide in sterile ddH_2O to make a stock solution of 1-2 mg/mL.[1] This stock can then be diluted with saline or PBS to the final desired concentration.
- Storage of Stock Solution:
  - Aliquot the stock solution into sterile, single-use microcentrifuge tubes.
  - Store the aliquots at -20°C for up to 8 weeks.[2] Avoid repeated freezing and thawing.[2]
- Preparation of Working Solution:
  - On the day of immunization, thaw an aliquot of the MOG (35-55) stock solution.
  - If necessary, dilute the stock solution with sterile saline or PBS to the final concentration required for emulsification (typically 1 mg/mL).[2]

Protocol for Preparation of MOG (35-55)/CFA Emulsion

- Reagents and Equipment:

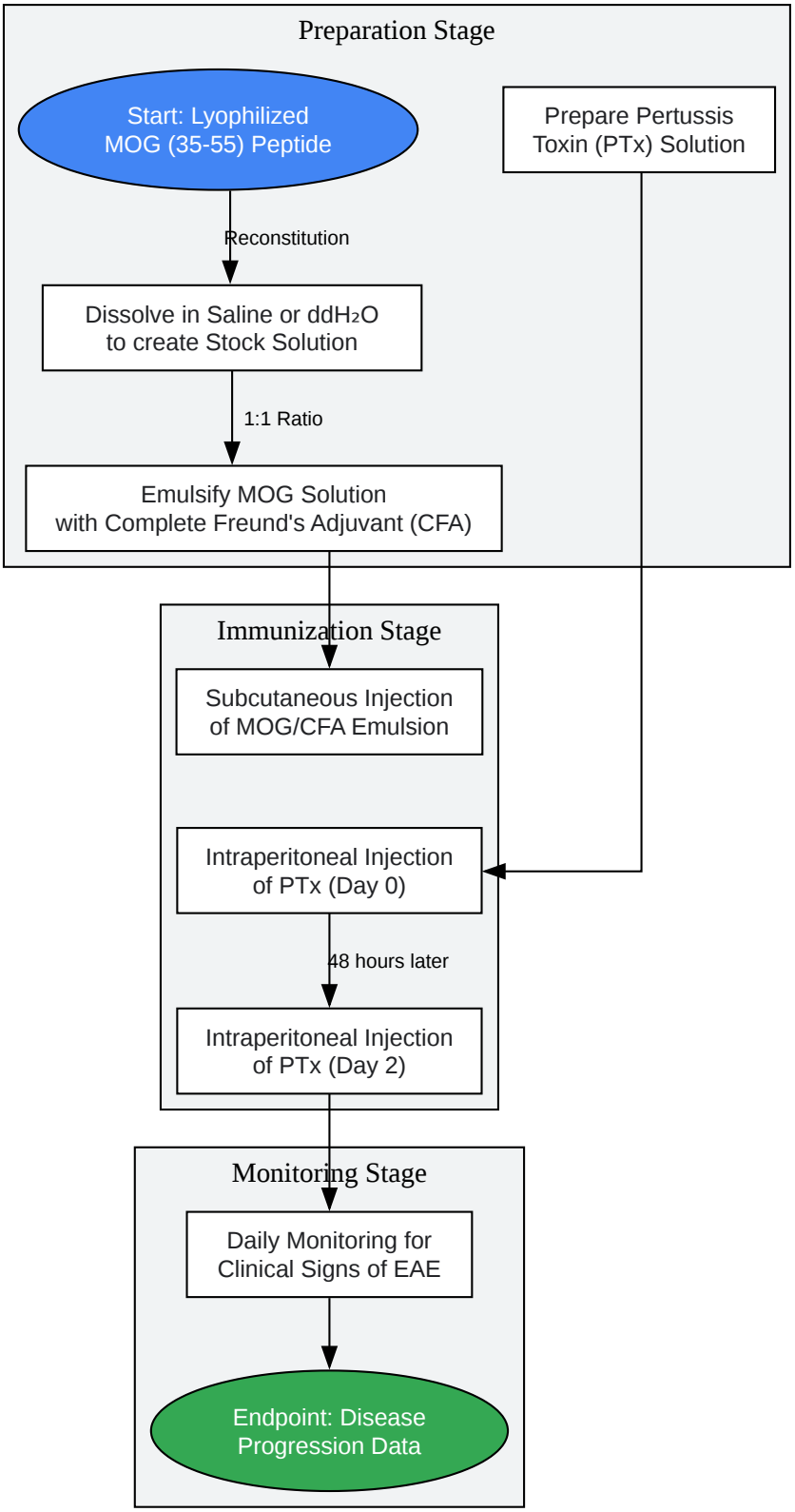
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- MOG (35-55) solution (1 mg/mL in saline or PBS)
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Two Luer-lock syringes (e.g., 2.5 mL)
- One three-way stopcock

- Procedure:
  - Draw the MOG (35-55) solution into one syringe and an equal volume of CFA into the other syringe.
  - Connect both syringes to the three-way stopcock.
  - Force the contents of the syringes back and forth through the stopcock for at least 10 minutes to create a thick, stable emulsion.[7]
  - To test the emulsion, dispense a small drop into a beaker of water. A stable emulsion will form a cohesive drop that does not disperse.[10]
  - The final emulsion is now ready for immunization.

Visualizations

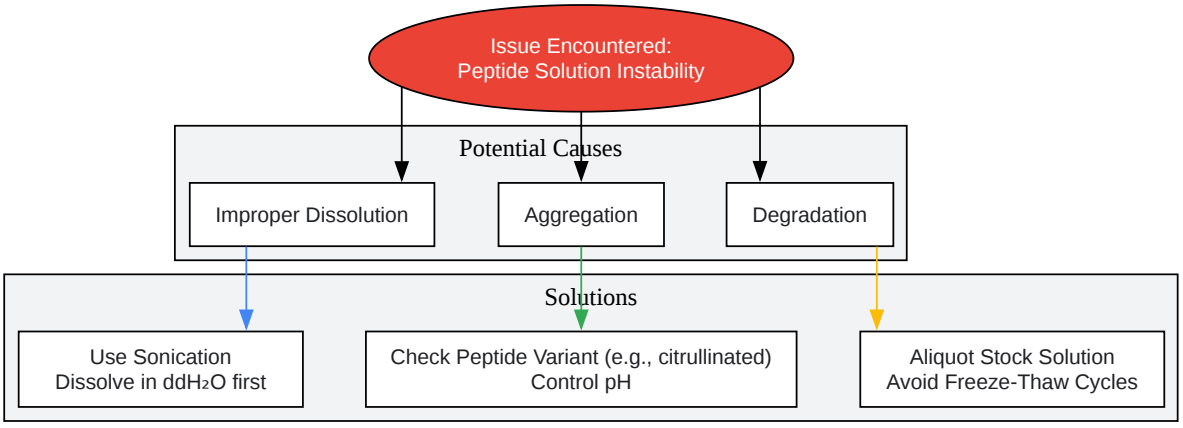
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Caption: Workflow for inducing EAE using MOG (35-55) peptide.

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Caption: Troubleshooting logic for MOG (35-55) solution stability issues.

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